

An In-Depth Technical Guide to the Physical Properties of Tetradecamethylcycloheptasiloxane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetradecamethylcycloheptasiloxane

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Introduction

Tetradecamethylcycloheptasiloxane, also known as D7, is a cyclic volatile methylsiloxane (cVMS) with the chemical formula $C_{14}H_{42}O_7Si_7$.^{[1][2]} It is a colorless and odorless liquid characterized by a ring structure of seven silicon atoms alternating with seven oxygen atoms, with two methyl groups attached to each silicon atom.^{[3][4]} This unique structure imparts a range of physical and chemical properties, including high thermal stability, chemical inertness, low surface tension, and a low viscosity-temperature coefficient, making it a valuable compound in various industrial and consumer applications.^{[3][4][5]}

This technical guide provides a comprehensive overview of the physical properties of **Tetradecamethylcycloheptasiloxane**, presenting quantitative data in structured tables and outlining the general experimental protocols used for their determination.

Core Physical Properties

The physical characteristics of **Tetradecamethylcycloheptasiloxane** are well-documented across various chemical databases and literature. The following tables summarize the key quantitative data for this compound.

Table 1: General and Molar Properties

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₄₂ O ₇ Si ₇	[4][6]
Molar Mass	519.08 g/mol	[4][6][7]
Appearance	Colorless, transparent liquid	[4][8][9]
Odor	Odorless	[3]

Table 2: Thermal and Pressure-Related Properties

Property	Value	Conditions	Source(s)
Melting Point	-32 °C to -26 °C	[8][10][11][12]	
Boiling Point	336.5 °C	at 760 mmHg	[10][11]
151 °C	at 20 mmHg	[6][7][13][14]	
Flash Point	150.7 °C	[10][11]	
Vapor Pressure	0.000217 mmHg	at 25 °C	[10][15]
0.01 mmHg	[8][12]		

Table 3: Optical and Density Properties

Property	Value	Source(s)
Density	0.97 g/cm ³ or 0.97 g/mL	[4][10]
0.9703 g/cm ³	[7][14]	
0.9664 g/cm ³ at 25 °C	[12]	
Refractive Index	1.4020 to 1.4060	[10][12][13][14]
1.432	[15]	
n _{20D} 1.40	[4]	

Table 4: Solubility and Partitioning Properties

Property	Value	Source(s)
Water Solubility	0.001425 mg/L at 25 °C (estimated)	[11]
Solubility in Organic Solvents	Slightly soluble in Benzene and Chloroform	[10] [13] [14]
LogP (Octanol-Water Partition Coefficient)	5.02880	[10]

Experimental Protocols for Property Determination

While specific experimental reports for **Tetradecamethylcycloheptasiloxane** are not readily available in the public domain, the determination of its physical properties would adhere to internationally recognized standard methods, such as those established by the Organisation for Economic Co-operation and Development (OECD) and ASTM International.[\[8\]](#)[\[10\]](#)[\[13\]](#)[\[16\]](#) These guidelines ensure data accuracy and reproducibility across different laboratories.

- 1. Melting Point:** The melting point is typically determined using the OECD Guideline 102. This method involves heating a small sample of the substance and observing the temperature range over which it transitions from a solid to a liquid. Common techniques include the capillary tube method, where the sample is heated in a capillary tube within a heating block, or differential scanning calorimetry (DSC), which measures the heat flow to the sample as a function of temperature.
- 2. Boiling Point:** For the boiling point, OECD Guideline 103 is generally followed. This can be determined by distillation, where the temperature of the vapor in equilibrium with the boiling liquid is measured. For substances with high boiling points or those that decompose at atmospheric pressure, a reduced pressure (vacuum) distillation is employed, as seen with the reported boiling point of 151 °C at 20 mmHg for **Tetradecamethylcycloheptasiloxane**.[\[6\]](#)[\[7\]](#)[\[13\]](#)[\[14\]](#)
- 3. Vapor Pressure:** The low vapor pressure of **Tetradecamethylcycloheptasiloxane** can be measured using several methods outlined in OECD Guideline 104. For low volatility liquids,

techniques like the gas saturation method or thermogravimetric analysis (TGA) are suitable.[17][18][19] In TGA, the mass loss of a sample due to evaporation is measured as a function of temperature in a controlled atmosphere.

4. Density: The density of a liquid is determined using methods described in OECD Guideline 109. This typically involves using a pycnometer, a precisely calibrated glass vessel. The pycnometer is weighed empty, then filled with the liquid and weighed again. The density is calculated from the mass of the liquid and the known volume of the pycnometer.

5. Refractive Index: The refractive index, a measure of how light bends when passing through the substance, is commonly measured using a refractometer.[11][15][20] The principle involves measuring the critical angle at which light is no longer transmitted through the sample but is instead totally internally reflected. The refractive index is temperature-dependent, so measurements are typically performed at a specified temperature, such as 20 °C (n_{20D}).

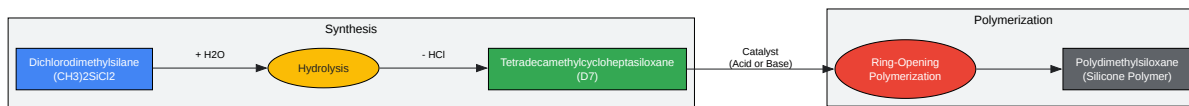
6. Viscosity: The viscosity of silicone fluids is often determined according to ASTM D4283, which is a standard test method for the kinematic viscosity of silicone fluids.[1][7][16][21] This method typically employs a viscometer, such as a capillary viscometer, where the time it takes for a specific volume of the fluid to flow through a capillary tube under the force of gravity is measured.

Chemical Synthesis and Reactivity

Tetradecamethylcycloheptasiloxane is primarily synthesized through the hydrolysis of dichlorodimethylsilane. This process leads to the formation of a mixture of cyclic and linear siloxanes, from which D7 can be separated.

A key chemical reaction involving **Tetradecamethylcycloheptasiloxane** is ring-opening polymerization.[22][23][24][25] In this process, the cyclic siloxane ring is opened, typically in the presence of an acid or base catalyst, to form long-chain polysiloxane polymers. These polymers are the basis for many silicone products, such as oils, greases, and elastomers.

Below is a diagram illustrating the general synthesis pathway from a chlorosilane monomer to a polysiloxane polymer, with the cyclic siloxane as a key intermediate.



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Synthesis and Polymerization of Polysiloxanes via D7.

Applications

The unique physical properties of **Tetradecamethylcycloheptasiloxane** make it suitable for a variety of applications. It serves as an important intermediate in the production of silicone polymers.[5][26] Due to its thermal stability and chemical resistance, it finds use in lubricants and sealants.[4] It is also utilized in the formulation of personal care products, where it acts as a solvent and an emollient, providing a smooth, non-greasy feel.[4] In a laboratory setting, it can be used as a surface agent in gas chromatography.[26]

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- To cite this document: BenchChem. [An In-Depth Technical Guide to the Physical Properties of Tetradecamethylcycloheptasiloxane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052647#what-are-the-physical-properties-of-tetradecamethylcycloheptasiloxane]

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